

Pentadecanal: A Comprehensive Guide for Flavor and Fragrance Applications

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Compound of Interest

Compound Name: *Pentadecanal*

Cat. No.: *B032716*

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Application Note AP-0112

Dateline: Shanghai, China, December 18, 2025 – **Pentadecanal**, a long-chain aliphatic aldehyde, is a versatile ingredient valued in the flavor and fragrance industry for its unique sensory characteristics. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals, summarizing its chemical properties, sensory profile, and applications, along with experimental methodologies for its evaluation and use.

Chemical and Physical Properties

Pentadecanal (CAS No. 2765-11-9), also known as n-pentadecanaldehyde, is a C15 aldehyde with a molecular formula of $C_{15}H_{30}O$.^{[1][2]} It presents as a white to almost white crystalline powder or waxy solid at room temperature.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2765-11-9	[1]
Molecular Formula	C ₁₅ H ₃₀ O	[1][2]
Molecular Weight	226.40 g/mol	[3]
Appearance	White to almost white powder to crystal	[1]
Melting Point	24 - 26 °C	[1]
Boiling Point	182 - 184 °C at 23 mmHg	[1]
Odor Description	Fresh, waxy, with floral and musky undertones	[2][4]
Solubility	Soluble in alcohol; insoluble in water	[4]

Applications in the Fragrance Industry

Pentadecanal is a valuable modifier in a perfumer's palette, prized for its ability to impart a smooth, waxy, and subtly floral character to fragrance compositions. Its primary role is to add depth and complexity, particularly to floral and woody accords.[2]

Sensory Profile and Benefits

The odor profile of **pentadecanal** is characterized by a dominant fresh, waxy note, complemented by delicate floral and musky undertones.[2][4] This unique combination allows it to:

- **Enhance Floral Bouquets:** It provides a natural, waxy petal-like effect in floral fragrances such as jasmine, rose, and lily.
- **Add Body and Fixation:** Due to its high molecular weight, it has a low volatility and can act as a fixative, prolonging the scent's longevity on the skin.

- **Smooth and Blend:** It can soften the sharper notes of other ingredients, creating a more harmonious and well-rounded fragrance profile.

Recommended Use Levels

The International Fragrance Association (IFRA) has not issued any specific restrictions on the use of **pentadecanal** in its 49th amendment. However, industry best practices suggest a maximum concentration of up to 4.0% in the fragrance concentrate.^[4] The typical use levels in common consumer products are significantly lower, as detailed in the table below.

Product Category	Typical Use Level (% in final product)
Fine Fragrance (Eau de Parfum, Eau de Toilette)	0.01 - 0.5%
Soaps and Body Washes	0.02 - 0.2%
Lotions and Creams	0.01 - 0.15%
Shampoos and Conditioners	0.01 - 0.1%
Candles and Air Fresheners	0.1 - 1.0%

Applications in the Flavor Industry

While primarily utilized in the fragrance sector, **pentadecanal** is also employed as a flavoring agent in certain food products, where it contributes subtle, natural undertones.^[2] However, it is important to note that **pentadecanal** does not currently hold a FEMA (Flavor and Extract Manufacturers Association) number, and its GRAS (Generally Recognized as Safe) status has not been established in the United States. Its use as a flavoring agent is therefore limited and subject to regional regulations. It is not recommended for flavor applications.^[4]

Experimental Protocols

Protocol for Sensory Evaluation of Pentadecanal

Objective: To characterize the odor profile of **pentadecanal** and determine its odor detection threshold.

Materials:

- **Pentadecanal** (98% purity or higher)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with PTFE-lined caps
- Perfumer's smelling strips
- Olfactometer (optional, for threshold determination)
- Sensory panel of at least 5 trained evaluators

Procedure:

- **Preparation of Dilutions:** Prepare a series of dilutions of **pentadecanal** in the chosen solvent. A 10% stock solution is a good starting point. From this, prepare further dilutions in a geometric progression (e.g., 1%, 0.1%, 0.01%, etc.) for odor profile evaluation. For threshold determination, a more granular series of dilutions in the lower concentration range will be required.
- **Odor Profile Evaluation:**
 - Dip a clean smelling strip into each dilution, ensuring the same depth and duration of immersion for consistency.
 - Allow the solvent to evaporate for approximately 10-15 seconds.
 - Present the smelling strips to the sensory panel in a randomized order, with appropriate breaks between samples to prevent olfactory fatigue.
 - Panelists should record their individual descriptions of the odor at different stages of evaporation (top, middle, and base notes) using a standardized sensory vocabulary.
- **Odor Detection Threshold (ODT) Determination:**

- The ODT can be determined using a standardized method such as ASTM E679-04 (Standard Practice for Determination of Odor and Taste Thresholds by a Forced-Choice Ascending Concentration Series Method of Limits).
- Present panelists with a series of three samples (two blanks and one with the odorant) in increasing concentrations.
- The threshold is determined as the concentration at which the panelist can reliably detect a difference.

Protocol for Stability Testing of Pentadecanal in a Cosmetic Emulsion

Objective: To evaluate the physical and chemical stability of **pentadecanal** in a representative oil-in-water (O/W) cosmetic emulsion.

Materials:

- **Pentadecanal**
- Pre-formulated O/W emulsion base (without fragrance)
- Glass jars with airtight lids
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Viscometer
- pH meter
- Microscope
- Gas chromatograph with a flame ionization detector (GC-FID) for chemical analysis

Procedure:

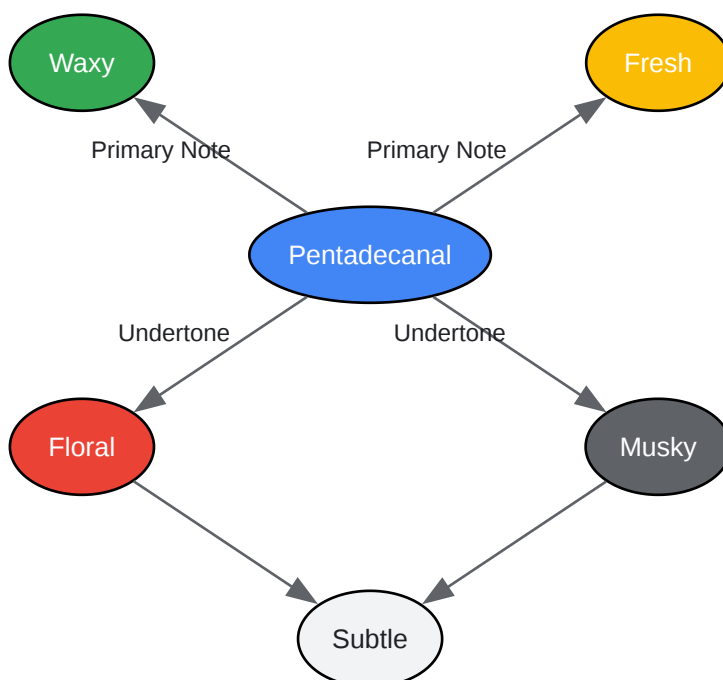
- Sample Preparation: Incorporate **pentadecanal** into the O/W emulsion base at a typical concentration (e.g., 0.1%). Ensure thorough mixing to achieve a homogenous dispersion. Package the final formulation in glass jars.
- Stability Conditions: Store the samples under the following conditions:
 - Accelerated stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Real-time stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \pm 5\%$ RH
 - Control: $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Evaluation Schedule: Evaluate the samples at initial time point (T=0) and at subsequent intervals (e.g., 1, 2, 3, and 6 months for accelerated testing; 3, 6, 12, and 24 months for real-time testing).
- Physical Stability Assessment:
 - Visual Assessment: Observe for any changes in color, phase separation, creaming, or crystallization.
 - Odor Assessment: Evaluate any changes in the fragrance profile.
 - Viscosity Measurement: Measure the viscosity at a controlled temperature.
 - pH Measurement: Measure the pH of the emulsion.
 - Microscopic Examination: Observe the droplet size and distribution for any signs of coalescence.
- Chemical Stability Assessment:
 - Use a suitable extraction method to isolate the fragrance components from the emulsion.
 - Analyze the concentration of **pentadecanal** using GC-FID to determine any degradation over time. A decrease in the peak area corresponding to **pentadecanal** would indicate instability.

Visualizations



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Caption: A simplified workflow for fragrance creation incorporating **pentadecanal**.



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Caption: Sensory attributes of **pentadecanal**.

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